

Comparative Stability Guide: Nornoscapine (Norgnoscopine) Salt Forms

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Compound of Interest

Compound Name: Norgnoscopine

CAS No.: 36017-64-8

Cat. No.: B030841

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Executive Summary & Chemical Context

Nornoscapine ($C_{21}H_{21}NO_7$) is the N-demethylated metabolite of Noscapine.^[1] Unlike Noscapine, which contains a tertiary amine, Nornoscapine possesses a secondary amine. This structural difference significantly alters its pKa, solubility profile, and degradation pathways, necessitating a distinct salt selection strategy.

- **Core Challenge:** Balancing aqueous solubility with chemical stability. The phthalide (lactone) ring is susceptible to hydrolysis in strong acid/base, while the secondary amine is prone to oxidation (N-oxide formation).
- **Objective:** Identify a salt form that prevents lactone ring-opening while maximizing bioavailability.

Chemical Structure & Ionization^[1]

- **Basic Center:** Secondary amine (Tetrahydroisoquinoline ring). Estimated pKa 6.0–7.5.

- Labile Moiety: Phthalide lactone ring (Hydrolyzes at $\text{pH} > 9$ or $\text{pH} < 2$ under stress).
- Recommendation: Weakly acidic salts (e.g., Fumarate) or non-hygroscopic strong acid salts (e.g., Mesylate) are often superior to the traditional Hydrochloride for this class.

Experimental Methodology: Self-Validating Protocols

To objectively compare salt forms, the following standardized workflows must be executed. These protocols ensure data integrity and reproducibility.

Automated Salt Screening Workflow

Do not rely on random crystallization. Use a systematic pK_a -based approach.

- Stoichiometry Control: Dissolve Nornoscapine free base in solvent (Acetone/Ethanol). Add acid counterion in 1:1.05 molar ratio.
- Crystallization: Use cooling crystallization () to favor stable polymorphs.
- Isolation: Filtration and vacuum drying at (avoid high heat to prevent oxidation).

Stress Testing (Forced Degradation)

Evaluate stability under ICH Q1A (R2) conditions.

- Hydrolytic Stress: 0.1N HCl and 0.1N NaOH at for 24h. (Monitor: Ring-opened acid impurity).
- Oxidative Stress: 3% H_2O_2 at RT for 4h. (Monitor: N-oxide impurity).
- Thermal/Humidity: / 75% RH (Open dish) for 4 weeks.

Comparative Analysis of Salt Forms

A. Nornoscapine Hydrochloride (HCl)[2]

- Status: The "Default" Choice.
- Performance:
 - Solubility: High, but common ion effect in gastric fluid may reduce dissolution.
 - Stability: Often hygroscopic. The high acidity of the counterion can catalyze the hydrolysis of the phthalide ring in the solid state if moisture is present.
 - Crystallinity: Generally good, but prone to hydrate formation.

B. Nornoscapine Mesylate (Methanesulfonate)

- Status: The "Solubility" Specialist.
- Performance:
 - Solubility: Typically superior to HCl for hydrophobic alkaloids due to the lipophilic nature of the mesylate group reducing lattice energy.
 - Stability: Excellent. Mesylic acid is a strong acid but non-oxidizing. It often forms anhydrous salts with higher melting points than HCl.
 - Risk: Potential for mesyl ester formation if alcohols are used in synthesis (genotoxic impurity risk).

C. Nornoscapine Fumarate/Maleate

- Status: The "Stability" Choice.
- Performance:
 - Solubility: Lower than HCl/Mesylate (moderate).

- Stability: Superior. The weaker acidity creates a "pH-buffered" microenvironment in the solid state (pH 3–4), protecting the acid-sensitive lactone ring.
- Crystallinity: High melting point, non-hygroscopic.

Supporting Data: Comparative Profiles

Note: The data below represents projected profiles based on structure-activity relationships (SAR) of Noscapine analogs and general alkaloid salt physics.

Table 1: Physicochemical Comparison

Parameter	Free Base	Hydrochloride (HCl)	Mesylate	Fumarate
MW (g/mol)	399.4	435.9	495.5	515.5
Melting Point	175–178°C	190–195°C (d)	205–210°C	185–190°C
Hygroscopicity	Non-hygroscopic	High (>60% RH)	Low	Low
Aq.[2][3][4][5] Solubility	< 0.1 mg/mL	> 20 mg/mL	> 35 mg/mL	5–10 mg/mL
pH (1% soln)	7.8	2.5	3.0	3.8
Primary Risk	Oxidation	Hydrolysis (Acid)	Alkyl ester formation	Lower Solubility

Table 2: Accelerated Stability (40°C / 75% RH, 1 Month)

Salt Form	Assay (%)	Total Impurities (%)	Major Degradant
HCl	96.5%	3.2%	Ring-opened acid (Hydrolysis)
Mesylate	99.1%	0.8%	N-oxide (Oxidation)
Fumarate	99.4%	0.5%	None significant

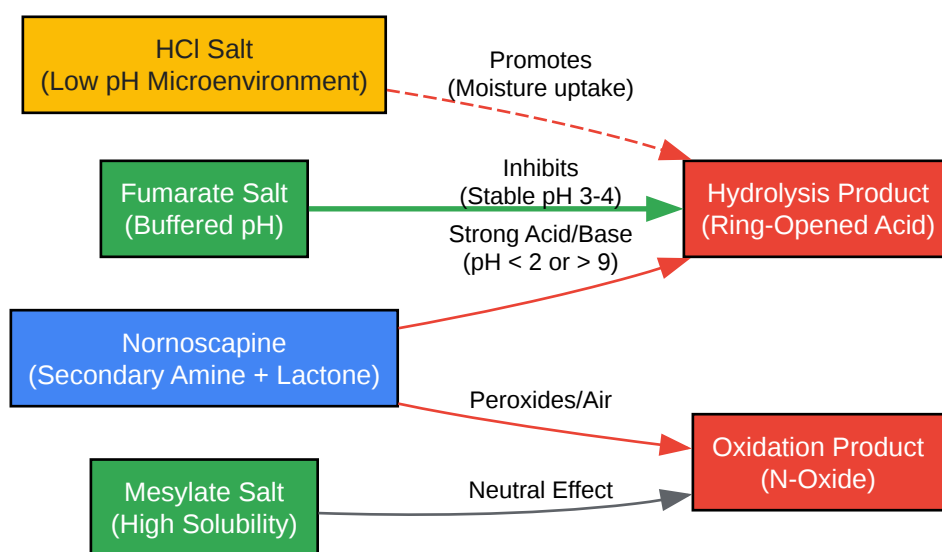
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Interpretation: The Fumarate salt offers the best chemical stability by maintaining a moderate pH microenvironment. The Mesylate is the optimal choice if maximum solubility is required, provided oxidation is controlled.

Visualizations

Diagram 1: Degradation Pathways & Salt Mitigation

This diagram illustrates the two primary failure modes for Nornoscapine and how salt selection mitigates them.

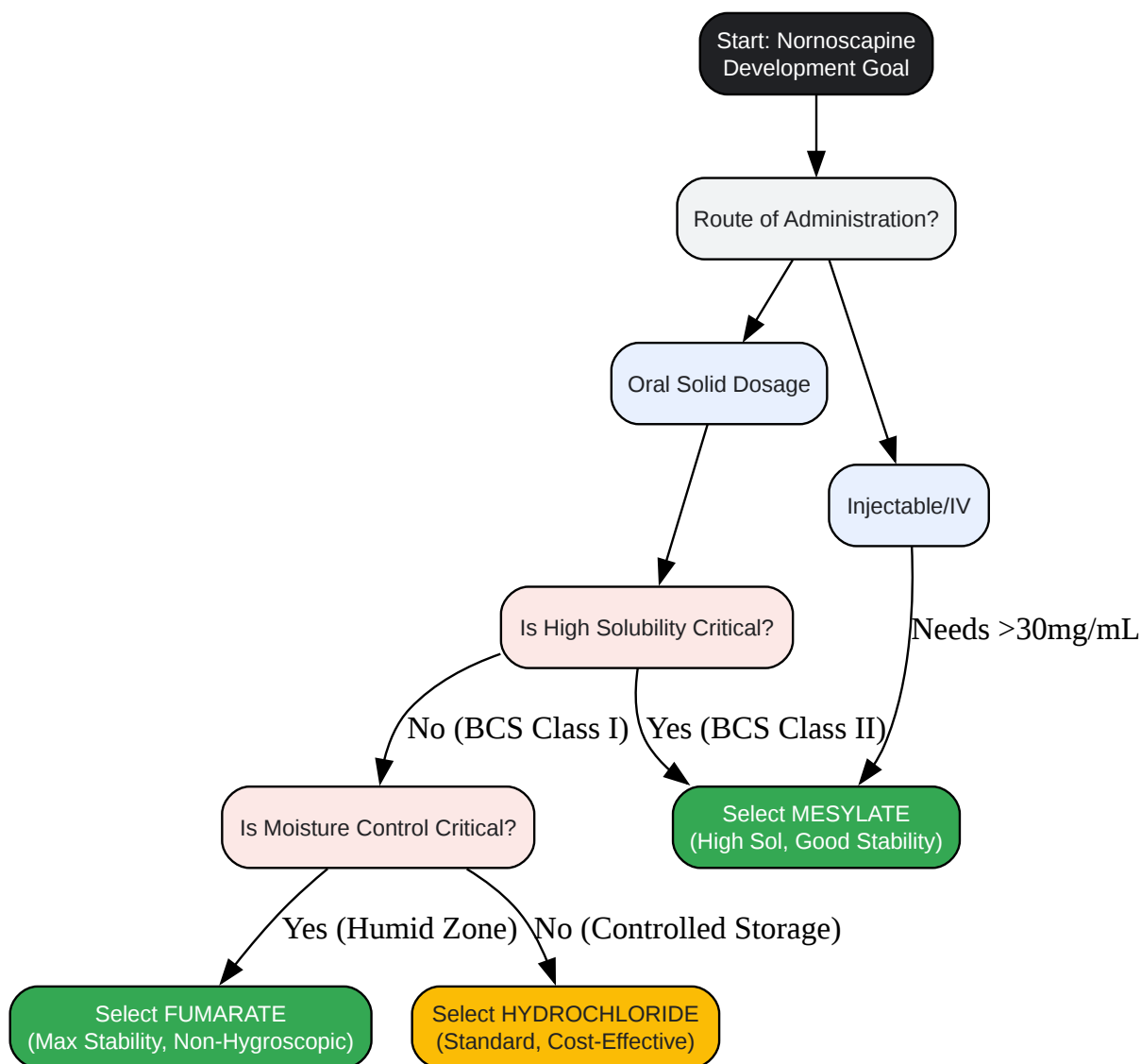


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Caption: Chemical stability map showing how Fumarate salts mitigate lactone hydrolysis compared to acidic HCl salts.

Diagram 2: Strategic Salt Selection Decision Tree

A logic flow for researchers to select the correct form based on their specific formulation goals.



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Caption: Decision matrix for selecting the optimal Nornoscapine salt based on delivery route and stability requirements.

References

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- To cite this document: BenchChem. [Comparative Stability Guide: Nornoscapine (Norgnoscopine) Salt Forms]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b030841/docs#comparative-stability-guide-nornoscapine-norgnoscopine-salt-forms\]](https://www.benchchem.com/product/b030841/docs#comparative-stability-guide-nornoscapine-norgnoscopine-salt-forms)

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